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In-Depth Technical Guide: n-Octadecyl-d37 Alcohol (CAS 204259-62-1)

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Compound of Interest		
Compound Name:	N-Octadecyl-D37 alcohol	
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For Researchers, Scientists, and Drug Development Professionals

Introduction

d37 Alcohol (CAS Number: 204259-62-1). This compound is the deuterated form of stearyl alcohol (1-octadecanol), a long-chain saturated fatty alcohol. Due to the limited availability of specific biological data for the deuterated variant, this guide also incorporates information on the well-characterized non-deuterated stearyl alcohol (CAS 112-92-5) to provide a broader context for its potential biological characteristics and applications. The primary application of n-Octadecyl-d37 Alcohol is as a synthetic intermediate and for use in stable isotope labeling studies, particularly in mass spectrometry and metabolic research.[1]

Chemical and Physical Properties

n-Octadecyl-d37 Alcohol is a white solid at room temperature.[2][3] Its fundamental properties are summarized in the table below.



Property	Value	References
CAS Number	204259-62-1	[4]
Molecular Formula	C18HD37O or CD3(CD2)17OH	[2][4]
Molecular Weight	Approximately 307.72 g/mol	[1][4][5]
IUPAC Name	1-octadecanol-d37	[6]
Synonyms	n-Octadecyl-d37 Alcohol, Stearyl alcohol-d37, 1- Hydroxyoctadecane-d37	[1][3][7]
Appearance	White solid	[2][3]
Purity	Typically >98%	[1][2][5]
Storage Temperature	Room temperature or 2-8°C	[1][6]

Biological and Pharmacological Profile (Inferred from Stearyl Alcohol)

Direct pharmacological and toxicological data for **n-Octadecyl-d37 Alcohol** is not readily available. However, the biological profile of its non-deuterated analog, stearyl alcohol, is well-documented. Stearyl alcohol is a naturally occurring compound found in plants and animals and is a normal constituent of mammalian tissues.[1][7] It is used in the biosynthesis of lipids and can be metabolized for energy.[8]

3.1 Mechanism of Action and Biological Role

The primary roles of stearyl alcohol in biological systems are structural and metabolic.[4] It is a component of waxes that form protective layers in plants.[4] In cosmetic and pharmaceutical formulations, its mechanism of action is primarily physical. As an emollient, it forms a protective layer on the skin to prevent moisture loss.[2][7] As an emulsifier, it stabilizes oil and water mixtures, and as a thickener, it increases the viscosity of formulations.[7][9]

Some studies have indicated that long-chain fatty alcohols possess antibacterial activity.[10] Specifically, alcohols with carbon chains longer than seven atoms show antimicrobial effects,



although those with more than 17 carbons have reduced activity.[10] While not a primary function, this suggests a potential for stearyl alcohol to contribute to the antimicrobial stability of formulations.

3.2 Toxicology and Safety

Stearyl alcohol is generally regarded as safe for use in cosmetics and as a food additive.[2] Acute oral toxicity studies have shown a very low order of toxicity.[6] It has been found to cause minimal to mild skin and eye irritation in rabbit studies but shows no evidence of contact sensitization.[6]

Applications in Research and Development

The primary utility of **n-Octadecyl-d37 Alcohol** lies in its isotopic labeling. The deuterium atoms make it a valuable tool in:

- Metabolic Studies: It can be used as a tracer to study the metabolism of fatty alcohols and lipids in vivo and in vitro.
- Mass Spectrometry: It serves as an internal standard for the quantification of stearyl alcohol and other related lipids in complex biological samples.
- Pharmacokinetic Studies: The deuterated form can be used to distinguish between exogenously administered and endogenous stearyl alcohol.

The incorporation of deuterium can also alter the metabolic stability of a compound due to the kinetic isotope effect, where the stronger carbon-deuterium bond can slow the rate of metabolic processes.[11][12] This property is increasingly being explored in drug development to enhance the pharmacokinetic profiles of therapeutic agents.[13]

Experimental Protocols

5.1 Gas Chromatography (GC) for the Analysis of Stearyl Alcohol

A common method for the analysis and purity determination of stearyl alcohol is gas chromatography with flame ionization detection (GC-FID).

Methodology:



- Standard and Sample Preparation:
 - An internal standard solution is prepared, for example, 1 mg/mL of 1-pentadecanol in ethanol.
 - A system suitability solution is prepared containing known concentrations of cetyl alcohol, stearyl alcohol, and oleyl alcohol in the internal standard solution.
 - The sample solution is prepared by dissolving a known weight of stearyl alcohol in the internal standard solution.
 - Heating in a sealed container (e.g., 50°C water bath) may be required to dissolve the fatty alcohols. The solution should be cooled to room temperature and mixed well before injection.[14]
- Chromatographic Conditions:
 - Mode: Gas Chromatography (GC)
 - Detector: Flame Ionization Detector (FID)
 - Column: A suitable capillary column, for example, one with a stationary phase like 10% liquid phase G2 on support S1A.[15]
 - Temperatures:

■ Injection port: ~270-275°C

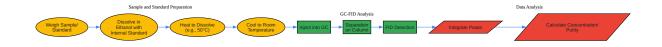
■ Detector: ~250-280°C

Column: ~205°C[14][15]

Carrier Gas: Helium

Analysis: The retention time of the major peak in the sample chromatogram is compared to
that of the stearyl alcohol peak in the system suitability solution for identification.
 Quantification is performed by comparing the peak area ratios of the analyte to the internal
standard in the sample and standard solutions.





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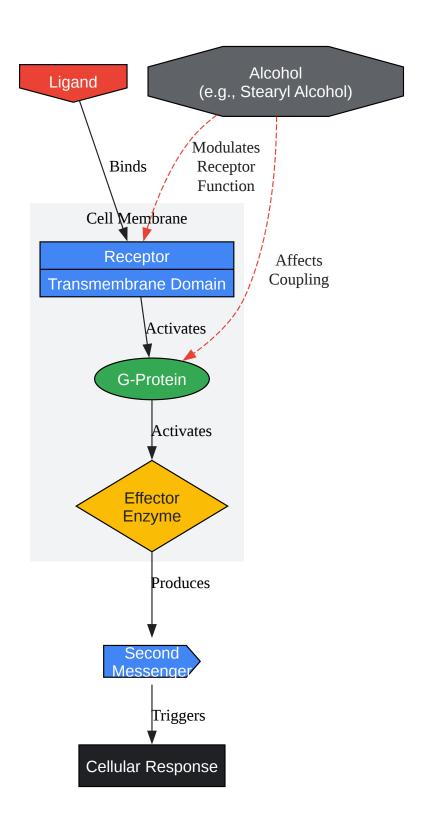
Caption: Gas Chromatography workflow for stearyl alcohol analysis.

Signaling Pathways

There is no direct evidence of stearyl alcohol specifically modulating a particular signaling pathway. However, alcohols, in general, can interact with and modulate cellular signaling. Ethanol, for instance, has been shown to affect membrane-associated signal transduction, including the activation of phospholipase C and the modulation of pathways involving receptor tyrosine kinases and MAP kinases.[16][17][18] Long-chain alcohols are integral components of cell membranes and can influence membrane fluidity and the function of membrane-bound proteins, which are key elements of signaling cascades.

The following diagram illustrates a generalized view of how an alcohol molecule might influence a cell signaling pathway at the membrane level.





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Caption: Generalized impact of alcohols on cell membrane signaling.



Conclusion

n-Octadecyl-d37 Alcohol (CAS 204259-62-1) is a deuterated form of stearyl alcohol, primarily used as a tool in metabolic research and as an internal standard in analytical chemistry. While it shares the fundamental chemical and physical properties of stearyl alcohol, its biological activities are not directly studied. By referencing the extensive data on stearyl alcohol, we can infer a profile of low toxicity and biological roles related to lipid structure and metabolism. Its utility in research is enhanced by the kinetic isotope effect, which can provide insights into metabolic pathways and improve the stability of molecules. This guide provides a foundational understanding for researchers and developers working with this isotopically labeled compound.

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